

# Technical Guide on the Safety Profile of rac-2-Aminobutyric Acid-d3

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## Compound of Interest

Compound Name: *rac-2-Aminobutyric Acid-d3*

Cat. No.: B595061

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Disclaimer: This document is intended for researchers, scientists, and drug development professionals. A complete Safety Data Sheet (SDS) for **rac-2-Aminobutyric Acid-d3** is not publicly available. The information herein is compiled from data on analogous compounds, including non-deuterated 2-aminobutyric acid and its hydrochloride salt. All information should be used as a guide for laboratory use only and not for human or household applications.<sup>[1]</sup> Users are strongly advised to perform their own risk assessments before handling this compound.

## Chemical and Physical Properties

Quantitative data on the physical and chemical properties of **rac-2-Aminobutyric Acid-d3** are limited. The following table summarizes available information, primarily for the non-deuterated form and the hydrochloride salt of the deuterated compound, which can serve as a proxy.

Property	Value	Source Compound	Reference
Molecular Formula	C <sub>4</sub> H <sub>6</sub> D <sub>3</sub> NO <sub>2</sub>	rac-2-Aminobutyric Acid-d3	[2]
Molecular Weight	106.14 g/mol	rac-2-Aminobutyric Acid-d3	[2]
Appearance	White to Off-White Solid	rac-2-Aminobutyric Acid-d3 HCl	Clinivex
Melting Point	>300 °C	D-(-)-2-Aminobutyric acid	Sigma-Aldrich
Solubility	Soluble in water. Slightly soluble in DMSO and Methanol.	D-(-)-2-Aminobutyric acid, rac-2-Aminobutyric Acid-d3	LookChem[3], Fisher Scientific
Storage Temperature	Refrigerator (2-8°C)	rac-2-Aminobutyric Acid-d3, rac-2-Aminobutyric Acid-d3 HCl	LookChem[3], Clinivex
LogP	0.50860	rac-2-Aminobutyric Acid-d3	

## Hazard Identification and Safety Precautions

For non-deuterated 2-aminobutyric acid, no specific hazards are identified under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200). However, as the toxicological properties have not been fully investigated, standard laboratory precautions should be observed.

### General Safety Recommendations:

- Handling: Avoid creating dust. Use in a well-ventilated area or under a fume hood.
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety glasses with side-shields or chemical safety goggles.

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat.
- First Aid Measures:
  - Inhalation: Move to fresh air.
  - Skin Contact: Wash off immediately with soap and plenty of water.
  - Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.
  - Ingestion: Clean mouth with water and drink plenty of water afterwards.

## Experimental Protocols for Safety Assessment

Detailed toxicological data for **rac-2-Aminobutyric Acid-d3** are not available. The following are representative experimental protocols for assessing the safety of a novel chemical compound, based on OECD guidelines.

### Acute Oral Toxicity Assessment (Based on OECD Guideline 423)

This method evaluates the potential for a substance to cause acute toxicity upon oral ingestion.

Methodology:

- Animal Model: Typically, rats of a single sex (usually females) are used.
- Procedure: The test is a stepwise procedure using three animals per step.
- Dosing: The substance is administered orally at one of the fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- Observation: Animals are observed for a period of at least 14 days for signs of toxicity and mortality.

- **Endpoint:** The presence or absence of compound-related mortality at a given step determines the next step (e.g., testing at a lower or higher dose). The results allow for the classification of the substance according to its acute oral toxicity.

## Bacterial Reverse Mutation Test (Ames Test)

This in vitro assay is widely used to assess the mutagenic potential of a chemical.

Methodology:

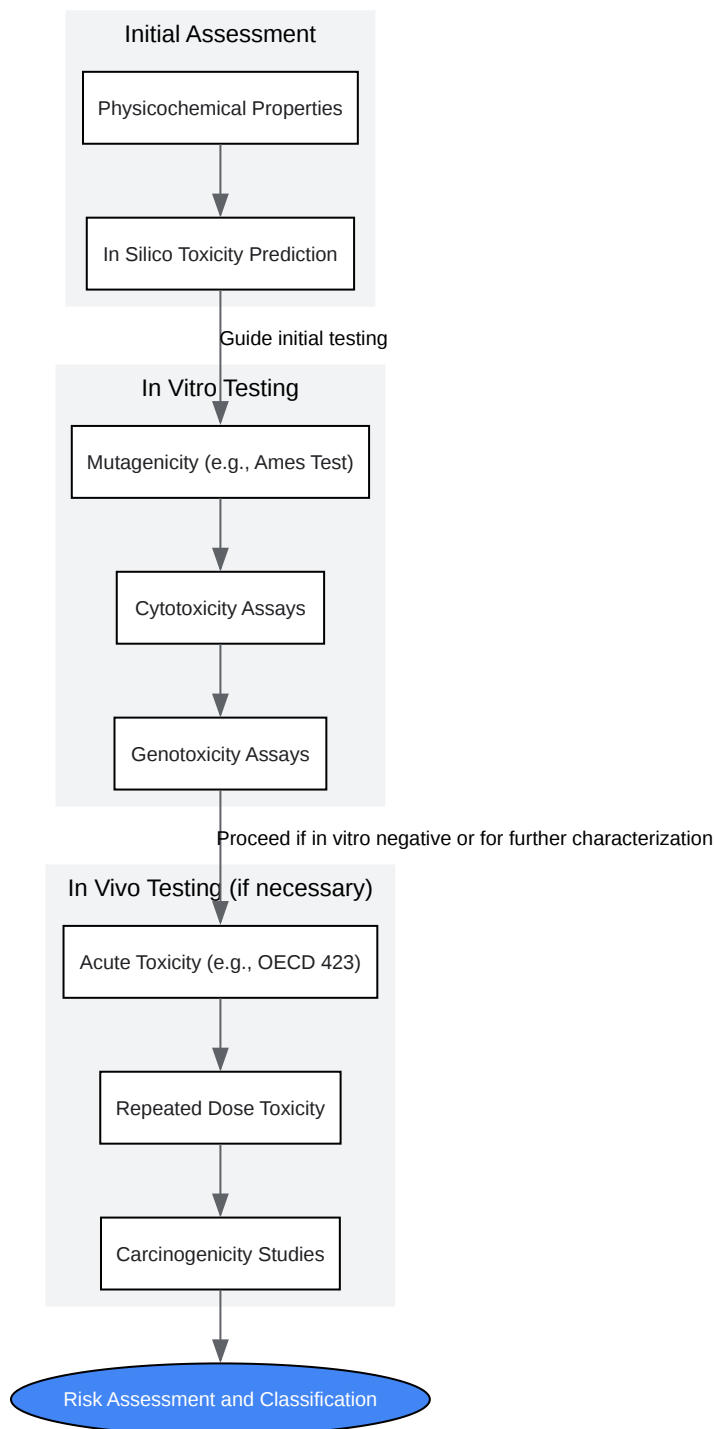
- **Test Strains:** Several strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot synthesize it) are used.
- **Principle:** The assay measures the ability of the test substance to induce reverse mutations, allowing the bacteria to grow on a histidine-free medium.
- **Procedure:** a. The bacterial strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix, to simulate mammalian metabolism). b. The treated bacteria are plated on a minimal agar medium lacking histidine. c. The plates are incubated for 48-72 hours.
- **Endpoint:** A positive result is indicated by a significant, dose-dependent increase in the number of revertant colonies compared to the negative control.

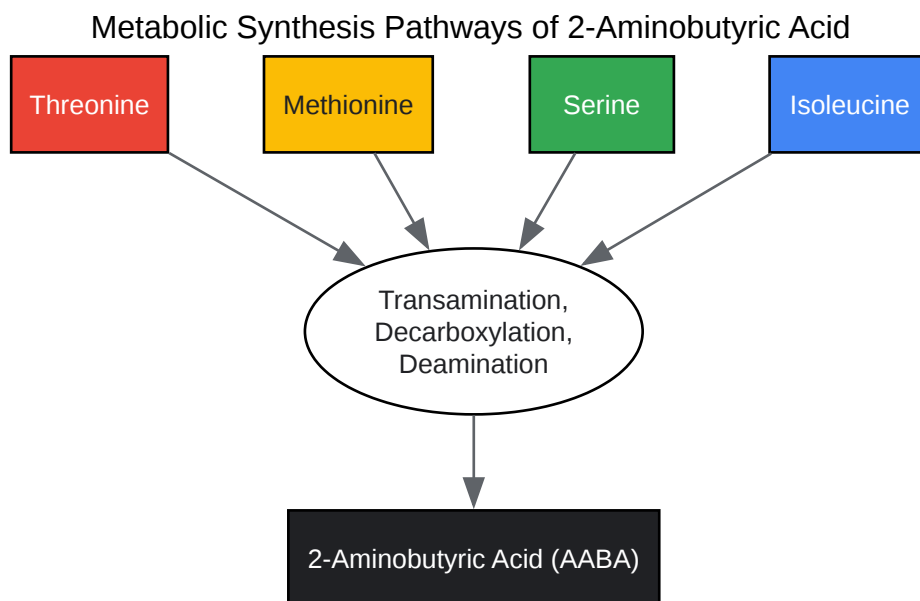
## Visualizations

### Workflow for Chemical Safety Assessment

The following diagram illustrates a general workflow for the safety assessment of a new chemical entity, incorporating both in vitro and in vivo testing.

## General Workflow for Chemical Safety Assessment





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